

4-Isopropylthiophenol molecular structure and formula

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Compound of Interest

Compound Name: 4-Isopropylthiophenol

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An In-depth Technical Guide to 4-Isopropylthiophenol

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Isopropylthiophenol**, tailored for researchers, scientists, and professionals in drug development.

Introduction

4-Isopropylthiophenol, also known as p-isopropylbenzenethiol, is an organosulfur compound with the chemical formula $C_9H_{12}S$.^[1] It is characterized by a benzene ring substituted with both a thiol (-SH) group and an isopropyl group at the para position.^[2] This compound is a colorless to pale yellow liquid with a strong, characteristic odor associated with thiols.^{[1][2]} **4-Isopropylthiophenol** serves as a key intermediate in various fields, including organic synthesis, pharmaceuticals, agrochemicals, and the production of polymers and dyes.^{[3][4][5]}

Molecular Structure and Formula

The molecular structure of **4-Isopropylthiophenol** consists of a central benzene ring with an isopropyl group and a thiol group attached to carbons 1 and 4, respectively.

- Molecular Formula: $C_9H_{12}S$ ^{[1][3][6]}
- Canonical SMILES: CC(C)C1=CC=C(C=C1)S^[1]
- InChI: InChI=1S/C9H12S/c1-7(2)8-3-5-9(10)6-4-8/h3-7,10H,1-2H3^{[1][6]}

- InChI Key: APDUDRFJNCIWAG-UHFFFAOYSA-N[1][6]

Physicochemical Properties

The quantitative properties of **4-Isopropylthiophenol** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	152.26 g/mol [3][4]
Appearance	Colorless to pale yellow, transparent liquid[1][3]
Density	0.979 g/mL at 25 °C[4][7]
Boiling Point	99-100 °C at 14 mmHg[4] 215.1 °C at 760 mmHg[3]
Flash Point	86.4 °C[3]
Refractive Index	n _{20/D} 1.552[3][4][8]
pKa	6.79 ± 0.10 (Predicted)[3][4]
Vapor Pressure	0.22 mmHg at 25°C[3]
CAS Number	4946-14-9[1][3][4][6]

Synthesis and Experimental Protocols

4-Isopropylthiophenol is primarily synthesized from 4-isopropylphenol. A common method involves a two-step process: the conversion of the phenol to a disulfide intermediate, followed by reduction to the desired thiol.

General Experimental Protocol: Synthesis from 4-Isopropylphenol

This protocol outlines a general procedure for the synthesis of **4-Isopropylthiophenol**.

Step 1: Thiolation of 4-Isopropylphenol

- In a well-ventilated fume hood, dissolve 4-isopropylphenol in a suitable solvent (e.g., toluene) under an inert atmosphere (e.g., nitrogen or argon).
- Add a sulfur-containing reagent, such as Lawesson's reagent or elemental sulfur, to the solution under basic conditions.^[1]
- Heat the reaction mixture and monitor the progress of the reaction by a suitable analytical technique (e.g., Thin Layer Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous workup to remove inorganic byproducts.
- Extract the organic layer and dry it over an anhydrous drying agent (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to obtain the crude disulfide intermediate.

Step 2: Reduction of the Disulfide Intermediate

- Dissolve the crude disulfide intermediate in a suitable solvent.
- Add a reducing agent (e.g., triphenylphosphine with hydrogen chloride in water or zinc powder with sulfuric acid) to the solution.^[3]
- Stir the reaction mixture at a controlled temperature (e.g., starting at 0°C and gradually warming to reflux if necessary) until the reduction is complete.^[3]
- After the reaction is complete, quench the reaction mixture carefully.
- Perform an aqueous workup and extract the product into an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous drying agent, and remove the solvent under reduced pressure.
- Purify the crude **4-Isopropylthiophenol** by vacuum distillation to obtain the final product.

Visualized Synthesis Pathway

The following diagram illustrates the general synthesis pathway for **4-Isopropylthiophenol** from 4-isopropylphenol.

Caption: General synthesis pathway of **4-Isopropylthiophenol**.

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